

Physicochemical and Spectroscopic Data

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Compound of Interest

Compound Name: 1-Bromoeicosane

CAS No.: 4276-49-7

Cat. No.: B1265406

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1-Bromoeicosane is a long-chain alkyl halide.^{[1][2]} It exists as a white to pale yellow crystalline solid at room temperature.^{[1][3]} Its long hydrocarbon chain makes it hydrophobic and generally insoluble in water, but soluble in organic solvents like chloroform and slightly soluble in methanol.^{[1][4]}

Table 1: Physicochemical Properties of **1-Bromoeicosane**

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₄₁ Br	[1][4][5]
Molecular Weight	361.44 g/mol	[4][6][7]
Appearance	White to pale yellow crystalline powder/solid	[1][3][8]
Melting Point	36-39 °C	[1][4][6]
Boiling Point	386 °C	[3][4]
Flash Point	>113 °C (>235.4 °F) - closed cup	[6][7]
Vapor Pressure	<1 mmHg (at 20 °C)	[4][6][7]
Vapor Density	12.5 (vs air)	[4][6]
Storage Class	11 - Combustible Solids	[6][7]
InChI Key	CZASMUMJSKOHFJ-UHFFFAOYSA-N	[6][7]

Infrared (IR) spectroscopy of **1-Bromoeicosane** reveals characteristic absorption bands for C-H stretching vibrations (2800-3000 cm⁻¹) and CH₂ bending vibrations. The C-Br stretching vibration is typically observed at lower frequencies.[1]

Hazard Identification and Toxicology

1-Bromoeicosane is classified as a hazardous chemical.[9] The primary hazards are skin and eye irritation.[8][9]

Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation

(Source:[4][8][9][10])

Toxicological Summary:

- Routes of Exposure: The principal routes of exposure are inhalation, ingestion, and skin or eye contact.[9]
- Acute Effects: Direct contact causes skin irritation, which may manifest as redness, pain, and inflammation.[9] It causes serious eye irritation, leading to redness and pain.[9] Inhalation of dust may cause respiratory tract irritation.[11]
- Chronic Effects: Specific quantitative toxicity data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **1-Bromoeicosane** are not readily available in the reviewed literature. However, prolonged or repeated exposure to alkylating agents like long-chain alkyl bromides may pose risks to organs such as the liver and kidneys.[6] Chronic exposure to bromide ions can lead to a condition known as "bromism," with neurological and psychiatric symptoms, though this is more associated with bromide salts than intact alkyl bromides.[12][13]
- Signaling Pathways: There is no specific information available regarding signaling pathways uniquely affected by **1-Bromoeicosane**. Its toxicity is primarily attributed to its properties as a skin and eye irritant.[8][9]

Experimental Protocols

Strict adherence to established protocols is essential when working with **1-Bromoeicosane** to minimize exposure and ensure a safe laboratory environment.

Protocol 1: Standard Handling Procedure

This protocol outlines the standard procedure for weighing and using **1-Bromoeicosane** in a laboratory setting.

1. Engineering Controls:

- All work involving **1-Bromoeicosane** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)
- Ensure an eyewash station and safety shower are readily accessible and unobstructed.[\[14\]](#)

2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles with side-shields or a face shield conforming to EN166 (EU) or OSHA 29 CFR 1910.133 standards.[\[9\]](#)[\[15\]](#)
- Skin Protection: Wear a flame-retardant lab coat, long-sleeved clothing, and closed-toe shoes.[\[9\]](#)
- Hand Protection: Use chemical-resistant, impervious gloves (e.g., Nitrile rubber).[\[15\]](#) Inspect gloves for integrity before each use. Dispose of contaminated gloves as hazardous waste.[\[11\]](#)
- Respiratory Protection: For operations that may generate significant dust concentrations, an approved/certified dust mask (e.g., N95) or respirator should be used.[\[7\]](#)[\[9\]](#)

3. Step-by-Step Handling Methodology:

- Prepare the work area within the chemical fume hood by laying down absorbent bench paper.
- Assemble all necessary equipment (spatula, weigh boat, glassware) within the hood.
- Don the required PPE as specified above.
- Carefully open the **1-Bromoeicosane** container, avoiding any agitation that could create airborne dust.
- Using a clean spatula, carefully transfer the desired amount of solid to a weigh boat or directly into the reaction vessel.
- Securely close the main container of **1-Bromoeicosane**.
- Wipe down the spatula and any contaminated surfaces within the hood with a damp paper towel. Dispose of the towel in the designated solid hazardous waste container.
- Proceed with the experimental procedure.

- Upon completion, decontaminate the work area and properly dispose of all waste materials according to Protocol 3.
- Remove PPE in the correct order (gloves first), and wash hands thoroughly with soap and water.[\[11\]](#)

Protocol 2: Emergency Spill Cleanup (Solid)

This protocol is for minor spills (<1 pound) of **1-Bromoeicosane** that can be handled by trained laboratory personnel. For larger spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.[\[1\]](#)

1. Immediate Response:

- Alert personnel in the immediate vicinity of the spill.
- If the spill occurs outside a fume hood, evacuate the area and prevent re-entry.
- Ensure the area is well-ventilated, if safe to do so.

2. Spill Cleanup Methodology:

- Don the appropriate PPE as described in Protocol 1, including respiratory protection.
- Carefully sweep the solid **1-Bromoeicosane** into a dustpan or use a scoop. Avoid actions that create airborne dust.[\[1\]](#)[\[7\]](#)
- Place the collected solid into a heavy-duty, sealable plastic bag or a designated solid hazardous waste container.[\[1\]](#)[\[7\]](#)
- After the bulk of the material is removed, decontaminate the spill area. Wipe the surface with a wet paper towel or spill pad.[\[1\]](#)
- Place all contaminated cleaning materials (paper towels, pads, gloves) into the same hazardous waste bag.[\[1\]](#)
- Seal the bag or container securely.
- Affix a hazardous waste label to the container, clearly identifying the contents as "**1-Bromoeicosane** spill debris."[\[16\]](#)
- Arrange for waste pickup with your institution's EHS department.
- Thoroughly wash hands and any exposed skin with soap and water.

Protocol 3: Hazardous Waste Disposal

1-Bromoeicosane is a halogenated hydrocarbon and must be disposed of as hazardous waste.[\[16\]](#)

1. Waste Segregation:

- CRITICAL: Never mix halogenated waste with non-halogenated waste streams.[\[10\]](#)[\[16\]](#) Keeping them separate is crucial for proper disposal and cost management.[\[16\]](#)
- Collect solid waste (e.g., excess reagent, contaminated weigh boats, gloves, paper towels) in a designated container separate from liquid waste.

2. Waste Collection and Labeling Methodology:

- Obtain a designated hazardous waste container that is in good condition with a secure, tight-fitting lid.[\[16\]](#)
- Affix a hazardous waste tag to the container before adding the first drop or particle of waste. [\[16\]](#)[\[17\]](#)
- As waste is added, update the tag with the chemical name ("**1-Bromoeicosane**") and its approximate quantity.[\[16\]](#)
- Keep the waste container closed at all times, except when adding waste.[\[17\]](#)
- Store the waste container in a designated Satellite Accumulation Area (SAA), preferably within a fume hood or a ventilated cabinet. The container should be in secondary containment (e.g., a chemically resistant tub).[\[16\]](#)
- Once the container is full (leave at least 5% headspace for expansion), submit a waste pickup request to your institution's EHS department.[\[16\]](#)

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.[\[9\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek immediate medical attention.[\[9\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical attention.[\[9\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[\[9\]](#)

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and obtain immediate medical attention.[9]

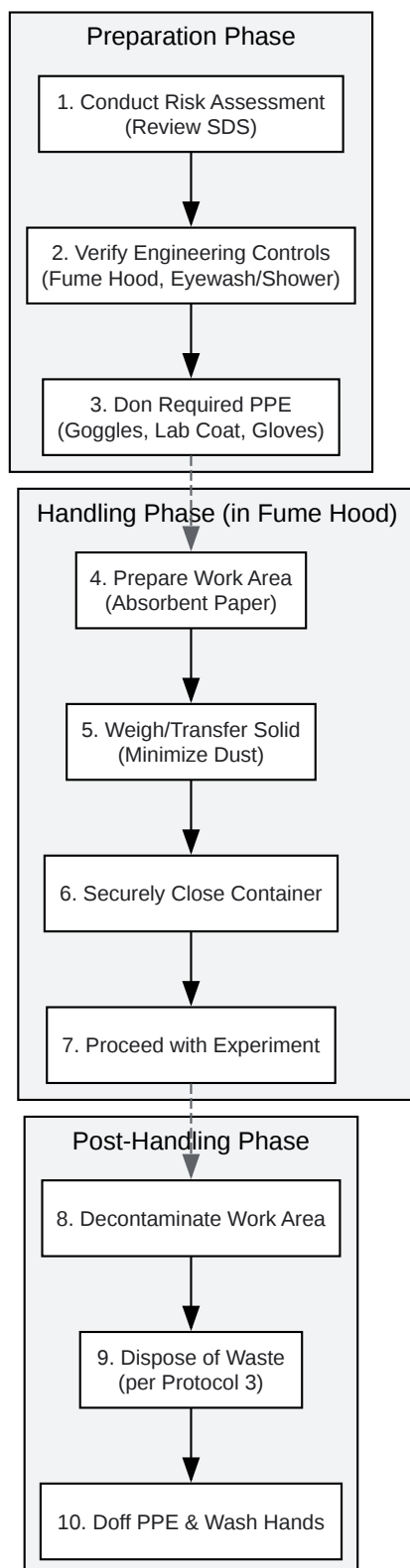
Fire-Fighting Measures

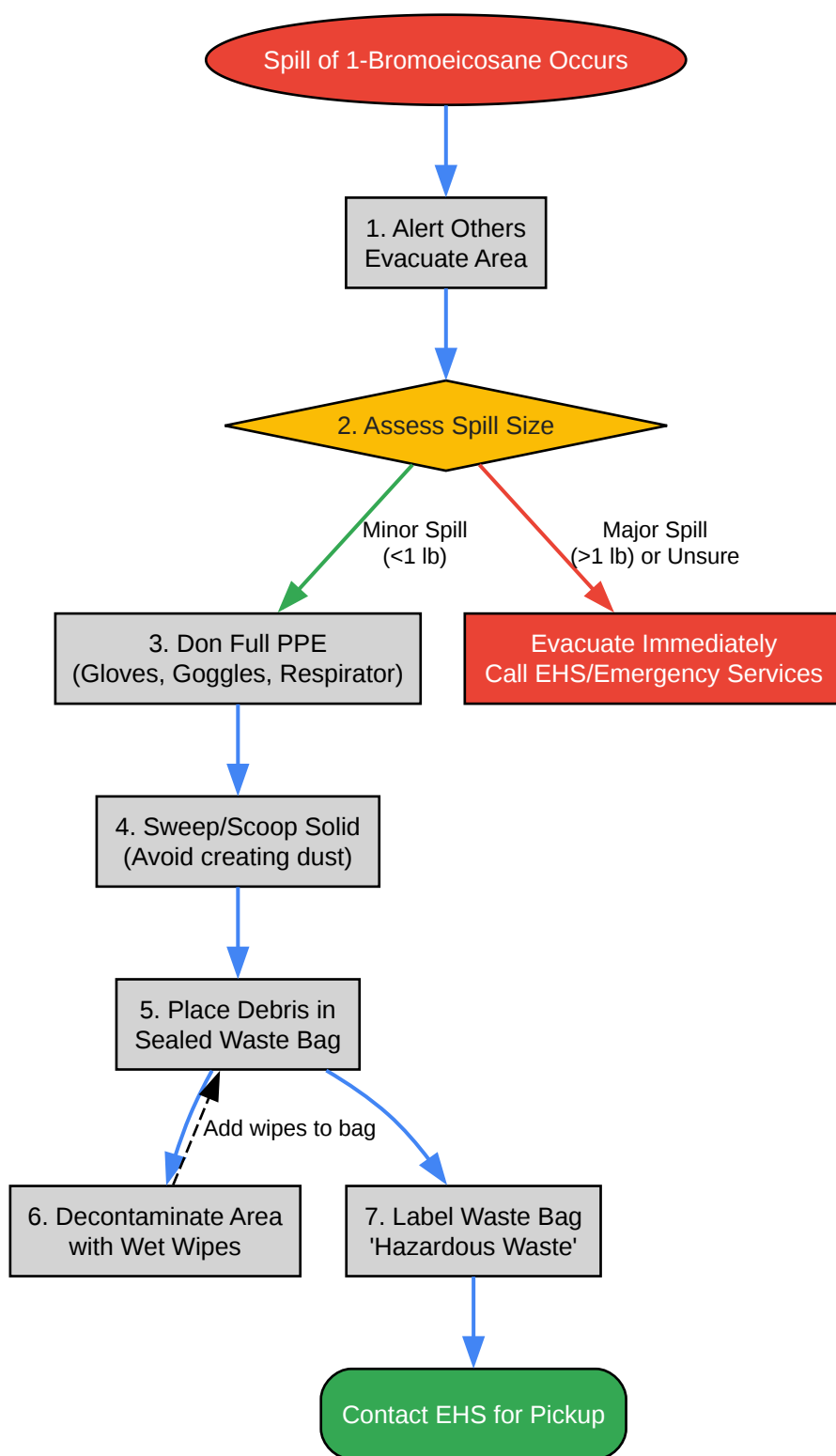
1-Bromoeicosane is a combustible solid.[4][6]

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, water spray, or alcohol-resistant foam.[9]
- Unsuitable Extinguishing Media: No information available, but a solid stream of water may be ineffective for powdered materials.[11]
- Hazardous Combustion Products: In a fire, toxic fumes may be released, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide gas.[9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

Mandatory Visualizations

The following diagrams illustrate key workflows for the safe management of **1-Bromoeicosane**.





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